

An In-depth Technical Guide to the Spectroscopic Properties of Disperse Blue 60

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Compound of Interest

Compound Name: *Disperse Blue 60*

Cat. No.: *B15554470*

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Introduction

Disperse Blue 60 (C.I. 61104) is a synthetic anthraquinone dye known for its brilliant turquoise blue shade.^[1] Primarily utilized in the textile industry for dyeing polyester and other synthetic fibers, its robust chemical structure and distinct chromophoric system also make it a subject of interest for scientific research.^{[1][2]} This technical guide provides a comprehensive overview of the spectroscopic properties of **Disperse Blue 60**, focusing on its absorption and emission characteristics. Due to a notable lack of comprehensive studies on its fluorescent properties, this guide primarily details its absorption behavior and outlines the standard methodologies for spectroscopic analysis.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Disperse Blue 60** is essential for interpreting its spectroscopic behavior.

Property	Value	Reference(s)
IUPAC Name	4,11-diamino-2-(3-methoxypropyl)naphtho[2,3-f]isoindole-1,3,5,10-tetrone	[3][4]
C.I. Number	61104	[1][3]
CAS Number	12217-80-0	[3][4]
Molecular Formula	C ₂₀ H ₁₇ N ₃ O ₅	[4][5][6]
Molecular Weight	379.37 g/mol	[4][5][6]
Appearance	Blue powder	[2][7]
Solubility	Soluble in acetone, dimethylformamide, pyridine; slightly soluble in alcohol; insoluble in water.	[2][7]

Spectroscopic Properties

The spectroscopic characteristics of a dye are fundamental to understanding its color, stability, and potential applications beyond textiles.

Absorption Spectroscopy

Disperse Blue 60 exhibits a strong absorption band in the visible region of the electromagnetic spectrum, which is responsible for its characteristic color.

Parameter	Value	Reference(s)
Maximum Absorption Wavelength (λ_{max})	~670 nm	[7]
Molar Absorptivity (ϵ)	Data not available in the searched literature.	

The maximum absorption wavelength (λ_{max}) at approximately 670 nm gives **Disperse Blue 60** its distinct turquoise blue appearance. The intensity of this absorption is quantified by the molar absorptivity (ϵ), a value that could not be definitively ascertained from the available literature.

Fluorescence Spectroscopy

There is conflicting and limited information regarding the fluorescent properties of **Disperse Blue 60**. One source reports a fluorescence emission at 590 nm following absorption in the 200-300 nm range, a claim that requires further rigorous validation as it is inconsistent with the primary visible absorption band.^{[5][6]} Anthraquinone dyes, in general, are not always strongly fluorescent.

Parameter	Value	Reference(s)
Emission Maximum (λ_{em})	Data not reliably available.	
Quantum Yield (Φ)	Data not available.	
Stokes Shift	Cannot be determined without reliable λ_{max} and λ_{em} .	

Given the uncertainty surrounding its emission properties, further experimental investigation is required to fully characterize the fluorescence of **Disperse Blue 60**.

Solvatochromism

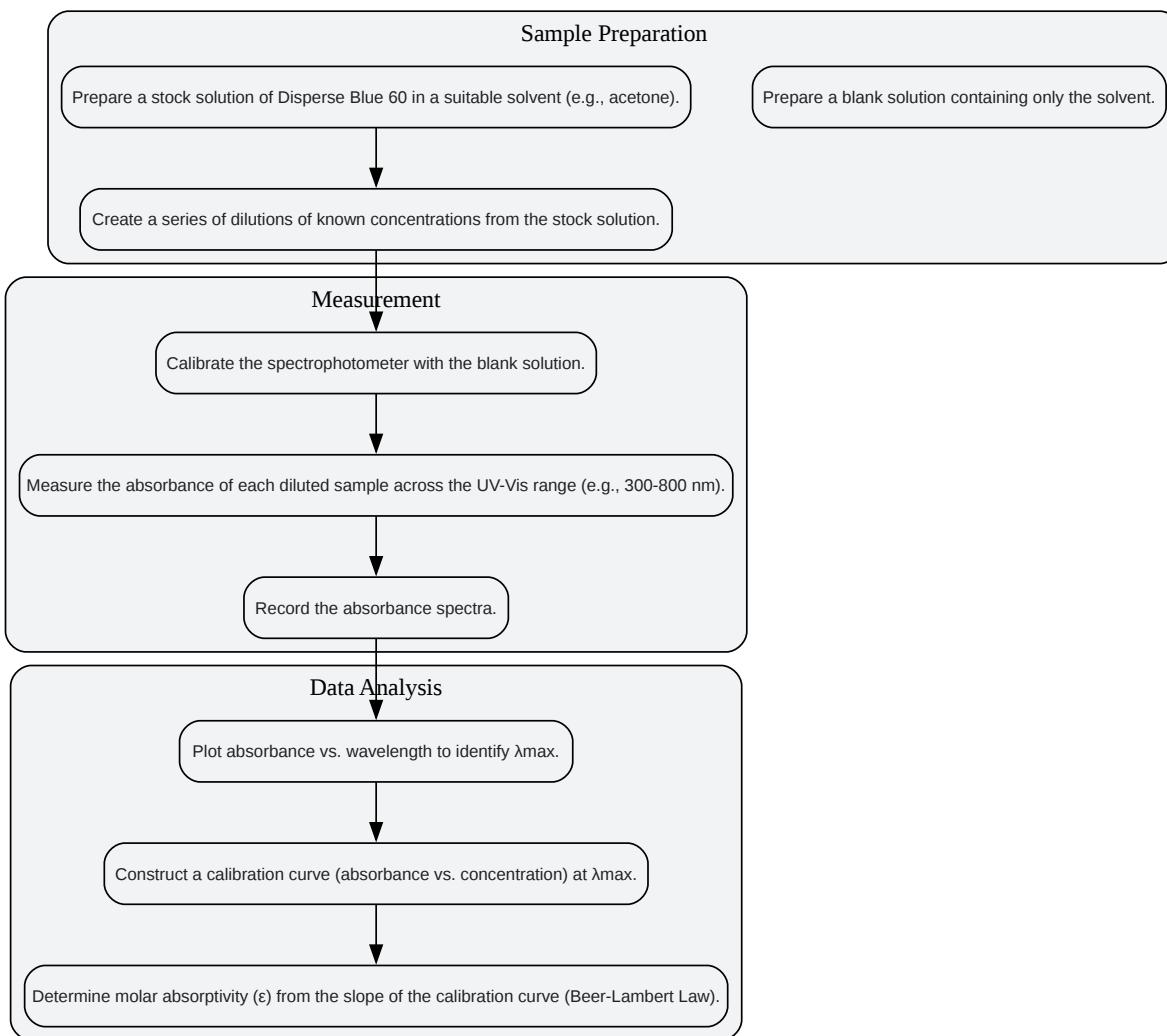
Solvatochromism is the phenomenon where the color of a substance changes with the polarity of the solvent.^[8] This effect is caused by differential solvation of the ground and excited states of the dye molecule. While the general principles of solvatochromism are well-established for many dyes, specific studies detailing the solvatochromic shifts of **Disperse Blue 60** across a range of solvents are not readily available in the surveyed literature. Such a study would be valuable in understanding the dye's behavior in various chemical environments.

Experimental Protocols

Detailed experimental protocols for the spectroscopic characterization of **Disperse Blue 60** are not explicitly available. However, standard methodologies for the analysis of dyes can be applied.

UV-Visible Absorption Spectroscopy

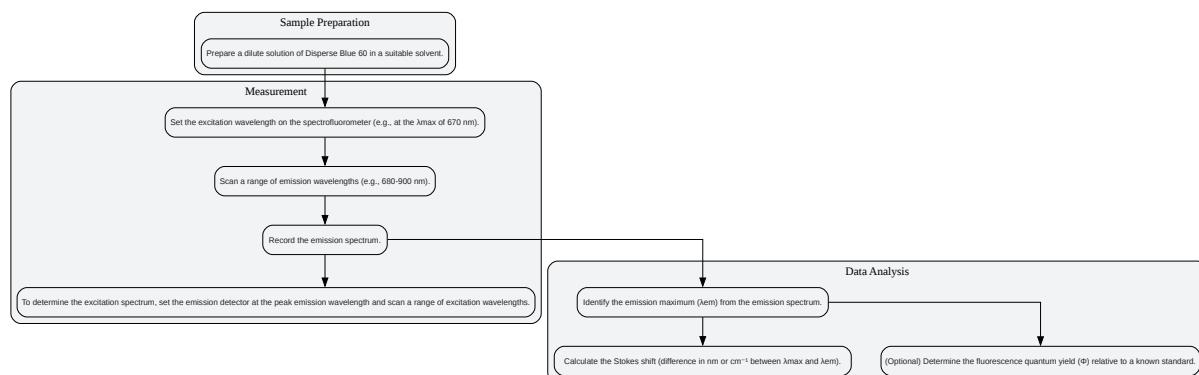
This protocol outlines the general procedure for determining the absorption spectrum and λ_{max} of **Disperse Blue 60**.

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Caption: Workflow for UV-Visible Absorption Spectroscopy of **Disperse Blue 60**.

Fluorescence Spectroscopy

This protocol describes a general method for investigating the potential fluorescence of **Disperse Blue 60**.



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Caption: Workflow for Fluorescence Spectroscopy of **Disperse Blue 60**.

Conclusion

Disperse Blue 60 is a well-characterized dye in terms of its chemical structure and primary absorption properties. However, a significant gap exists in the scientific literature regarding its quantitative spectroscopic parameters, particularly its molar absorptivity and its complete fluorescence profile, including emission maximum, quantum yield, and Stokes shift. The conflicting data on its fluorescence underscores the need for new, detailed experimental studies. A thorough investigation of its solvatochromic behavior would also be highly beneficial for a more complete understanding of this compound's photophysics. The protocols outlined in this guide provide a framework for researchers to systematically investigate and fill these knowledge gaps.

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